

# An In-depth Technical Guide to 2-Bromoethanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Bromoethanol**

Cat. No.: **B7768913**

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This guide provides a comprehensive overview of **2-Bromoethanol**, a crucial reagent in various chemical syntheses. It details its chemical and physical properties, experimental protocols for its use, and its role in specific reaction pathways.

## Core Chemical and Physical Properties

**2-Bromoethanol**, also known as ethylene bromohydrin, is a colorless to light yellow, hygroscopic liquid.<sup>[1]</sup> It is an organic compound with the chemical formula C<sub>2</sub>H<sub>5</sub>BrO and a molecular weight of approximately 124.96 g/mol.<sup>[2][3]</sup> This versatile compound is miscible with water and most organic solvents like ethanol and ether, but it is insoluble in petroleum ether.<sup>[1]</sup>

A summary of its key quantitative data is presented below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>2</sub> H <sub>5</sub> BrO	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	124.964 g/mol	<a href="#">[4]</a> <a href="#">[6]</a>
Density	1.763 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[7]</a>
Boiling Point	149-150 °C at 750 mmHg	<a href="#">[8]</a>
Melting Point	-80 °C	<a href="#">[8]</a>
Flash Point	> 110 °C (> 230 °F)	<a href="#">[8]</a>
Refractive Index	n <sub>20/D</sub> 1.492	<a href="#">[1]</a> <a href="#">[7]</a>
Vapor Pressure	2.4 mmHg at 20 °C	<a href="#">[7]</a>
Vapor Density	4.3 (vs air)	<a href="#">[7]</a>

## Experimental Protocols

Due to its hazardous nature, handling **2-Bromoethanol** requires strict safety measures. It is toxic if swallowed, inhaled, or in contact with skin, and it can cause severe skin burns and eye damage.[\[8\]](#) Always work in a well-ventilated area, such as a fume hood, and wear appropriate personal protective equipment (PPE), including gloves, goggles, and a face shield.

### General Storage and Handling:

- Store in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.[\[5\]](#)
- Keep the container tightly closed and protect it from moisture as the compound is hygroscopic.[\[1\]](#)[\[8\]](#)
- It is incompatible with strong oxidizing agents, strong acids, and strong reducing agents.[\[1\]](#)[\[8\]](#)

### Protocol for Use in Synthesis: Selective Reduction of Nitroarenes

**2-Bromoethanol** is utilized as part of a catalyst system for the selective reduction of nitroarenes. The following is a generalized protocol based on its application.

**Materials:**

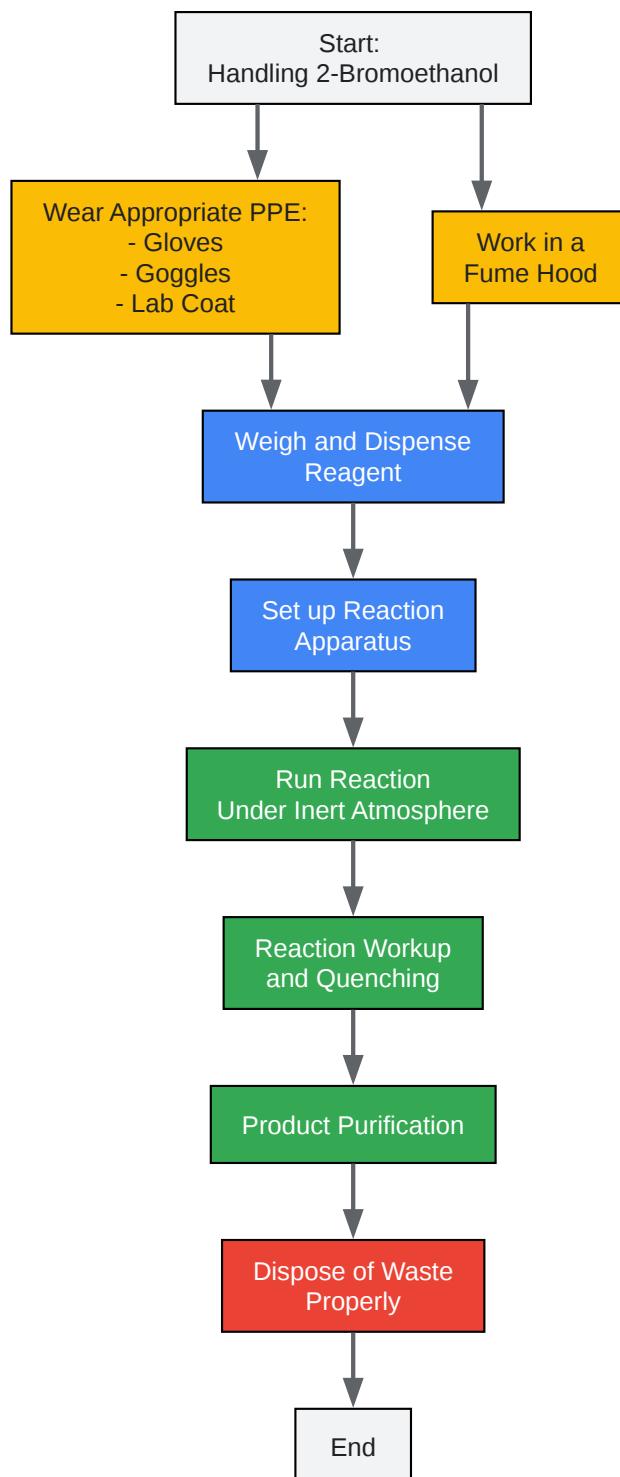
- Nitroarene substrate
- Sodium borohydride (NaBH4)
- **2-Bromoethanol**
- Phthalocyaninato iron(II) (PcFe(II)) catalyst
- Anhydrous solvent (e.g., ethanol)

**Procedure:**

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the nitroarene substrate in the anhydrous solvent.
- Add the PcFe(II) catalyst to the solution.
- In a separate flask, prepare a solution of NaBH4 and **2-Bromoethanol** in the same anhydrous solvent.
- Slowly add the NaBH4/**2-Bromoethanol** solution to the nitroarene solution at a controlled temperature (e.g., 0 °C or room temperature, depending on the specific substrate).
- Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, quench the reaction by carefully adding water or a dilute acid solution.
- Extract the product with a suitable organic solvent.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO4 or Na2SO4), filter, and concentrate the solvent in vacuo.
- Purify the crude product using column chromatography or recrystallization.

## Reaction Pathway Visualization

The following diagram illustrates a simplified logical workflow for the safe handling and use of **2-Bromoethanol** in a laboratory setting.



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Caption: Workflow for the safe handling of **2-Bromoethanol**.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)